

Application Notes and Protocols: Preparation of MDL 72527 Stock Solution

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Compound of Interest

Compound Name: MDL 72527

Cat. No.: B1663721

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This document provides a detailed protocol for the preparation of a stock solution of **MDL 72527**, a potent inhibitor of polyamine oxidase (PAO). Accurate preparation of this stock solution is crucial for ensuring reproducible results in experimental settings.

Introduction

MDL 72527, also known as N,N'-Bis(2,3-butadienyl)-1,4-butanediamine dihydrochloride, is a key tool in studying the role of polyamine catabolism in various physiological and pathological processes. It irreversibly inhibits spermine oxidase (SMO) and N1-acetylpolyamine oxidase (PAOX), leading to a reduction in the production of hydrogen peroxide (H₂O₂) and other reactive oxygen species (ROS) associated with polyamine breakdown.

Quantitative Data Summary

A summary of the key quantitative data for **MDL 72527** is presented in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₀ N ₂ · 2HCl	[1][2]
Molecular Weight	265.22 g/mol	[2][3]
Appearance	Crystalline solid; white to brown powder	[1][2]
Solubility in Water	15 mg/mL; up to 100 mM	[2]
Solubility in DMSO	0.33 mg/mL; up to 75 mM	[1]
Solubility in PBS (pH 7.2)	10 mg/mL	[1]
Storage Temperature (Solid)	Room temperature	[2]
Storage Temperature (Solution)	+4°C	

Experimental Protocol: Preparation of a 10 mM MDL 72527 Stock Solution in Water

This protocol outlines the steps to prepare a 10 mM stock solution of **MDL 72527** in sterile, purified water.

Materials:

- **MDL 72527** dihydrochloride powder (≥98% purity)[2]
- Sterile, purified water (e.g., Milli-Q® or equivalent)
- Calibrated analytical balance
- Sterile conical tube (e.g., 15 mL or 50 mL)
- Sterile serological pipettes or calibrated micropipettes
- Vortex mixer
- Sterile, light-protected storage vials (e.g., amber microcentrifuge tubes)

Procedure:

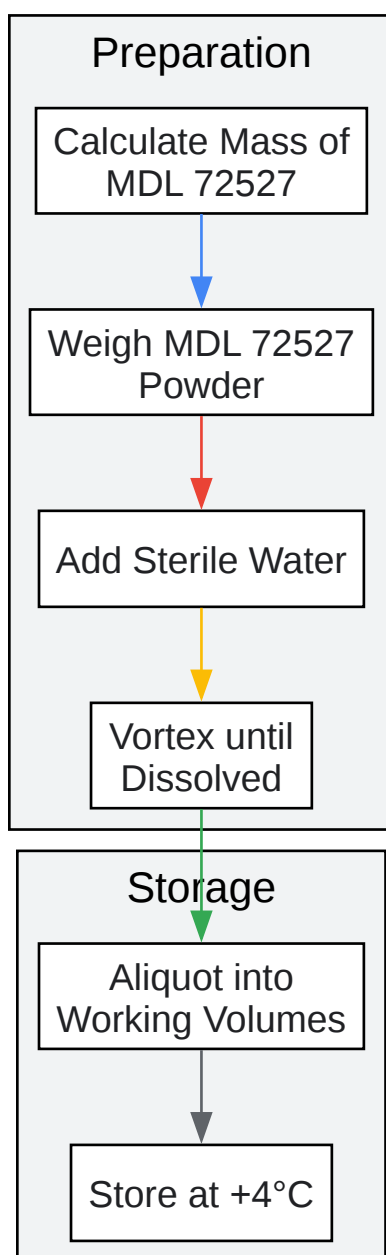
- Calculate the required mass of **MDL 72527**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Molecular Weight (g/mol)} * \text{Volume (L)}$
 - For 10 mL of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mmol/L} * 265.22 \text{ g/mol} * 0.01 \text{ L} = 26.522 \text{ mg}$
- Weigh the **MDL 72527** powder:
 - Using a calibrated analytical balance, carefully weigh out the calculated mass of **MDL 72527** powder.
 - Note: Due to the small quantities, it is advisable to weigh a slightly larger amount (e.g., 26.5 mg) and adjust the volume of the solvent accordingly to achieve the desired concentration.
- Dissolve the powder:
 - Transfer the weighed **MDL 72527** powder into a sterile conical tube.
 - Add the calculated volume of sterile, purified water to the tube.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear.[\[2\]](#)
- Aliquot and store:
 - Once fully dissolved, aliquot the stock solution into smaller, working volumes in sterile, light-protected vials. This minimizes freeze-thaw cycles and protects the compound from light degradation.
 - Label each vial clearly with the compound name, concentration (10 mM), solvent (water), and date of preparation.

- Store the aliquots at +4°C for short-term use. For long-term storage, consult the manufacturer's recommendations, as stability in solution over extended periods may vary.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **MDL 72527** stock solution.

Workflow for MDL 72527 Stock Solution Preparation



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